

Application Notes and Protocols: Preparing VU0661013 Stock Solution in DMSO

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Compound of Interest

Compound Name: VU0661013

Cat. No.: B15581639

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Introduction

VU0661013 is a novel, potent, and selective inhibitor of the anti-apoptotic protein Myeloid Cell Leukemia 1 (MCL-1), with a K_i of 97 ± 30 pM for human MCL-1.[1][2] It functions as a BH3 mimetic, disrupting the interaction between MCL-1 and pro-apoptotic proteins like BIM, which leads to apoptosis.[3][4] This mechanism of action makes **VU0661013** a valuable tool in cancer research, particularly in the context of Acute Myelogenous Leukemia (AML), including venetoclax-resistant models.[4][5]

The accurate and consistent preparation of a stock solution is a critical initial step for any in vitro or in vivo studies to ensure reproducible experimental outcomes. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **VU0661013** due to the compound's high solubility in it.[3] This document provides a detailed protocol for the preparation, storage, and handling of **VU0661013** stock solutions in DMSO.

Data Presentation

A summary of the essential quantitative data for **VU0661013** is presented in the table below for easy reference.

Parameter	Value	Reference(s)
Molecular Formula	C39H39Cl2N5O4	[6][7]
Molecular Weight	712.66 g/mol	[1][2][4][7]
Appearance	Solid powder	[6]
Solubility in DMSO	≥ 90-125 mg/mL (≥ 126.28 - 175.40 mM)	[1][3][7]
Recommended Stock Concentration	10 mM (Can be adjusted based on experimental needs)	[7]
Storage of Powder	Short-term (days to weeks) at 0-4°C; Long-term (months to years) at -20°C	[6]
Storage of Stock Solution in DMSO	Short-term (1 month) at -20°C; Long-term (6 months) at -80°C	[1][7]

Experimental Protocol

This protocol details the steps for preparing a 10 mM stock solution of **VU0661013** in anhydrous DMSO.

Materials and Equipment:

- **VU0661013** powder (purity >98%)
- Anhydrous/High-Purity Dimethyl Sulfoxide (DMSO)
- Analytical balance (accurate to at least 0.1 mg)
- Sterile microcentrifuge tubes or amber glass vials
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Calculate the Required Mass: To prepare a stock solution of a specific concentration, use the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - Example for 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 712.66 \text{ g/mol} / 1000 = 7.13 \text{ mg}$
- Weighing the Compound:
 - Don appropriate PPE.
 - Place a sterile microcentrifuge tube or amber vial on the analytical balance and tare it.
 - Carefully weigh the calculated mass of **VU0661013** powder and transfer it to the tube/vial.
- Solvent Addition:
 - Add the desired volume of anhydrous DMSO to the tube/vial containing the **VU0661013** powder. For the example above, add 1 mL of DMSO.
- Dissolution:
 - Securely cap the tube/vial.
 - Vortex the solution thoroughly until the **VU0661013** powder is completely dissolved.
 - Visually inspect the solution to ensure no solid particles are remaining. If the compound does not dissolve readily, brief sonication can be used to facilitate dissolution.[\[8\]](#)
- Storage and Handling:
 - For optimal stability, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)
 - Store the aliquots in tightly sealed vials.

- For short-term storage (up to 1 month), store at -20°C.[1][7]
- For long-term storage (up to 6 months), store at -80°C.[1][7]

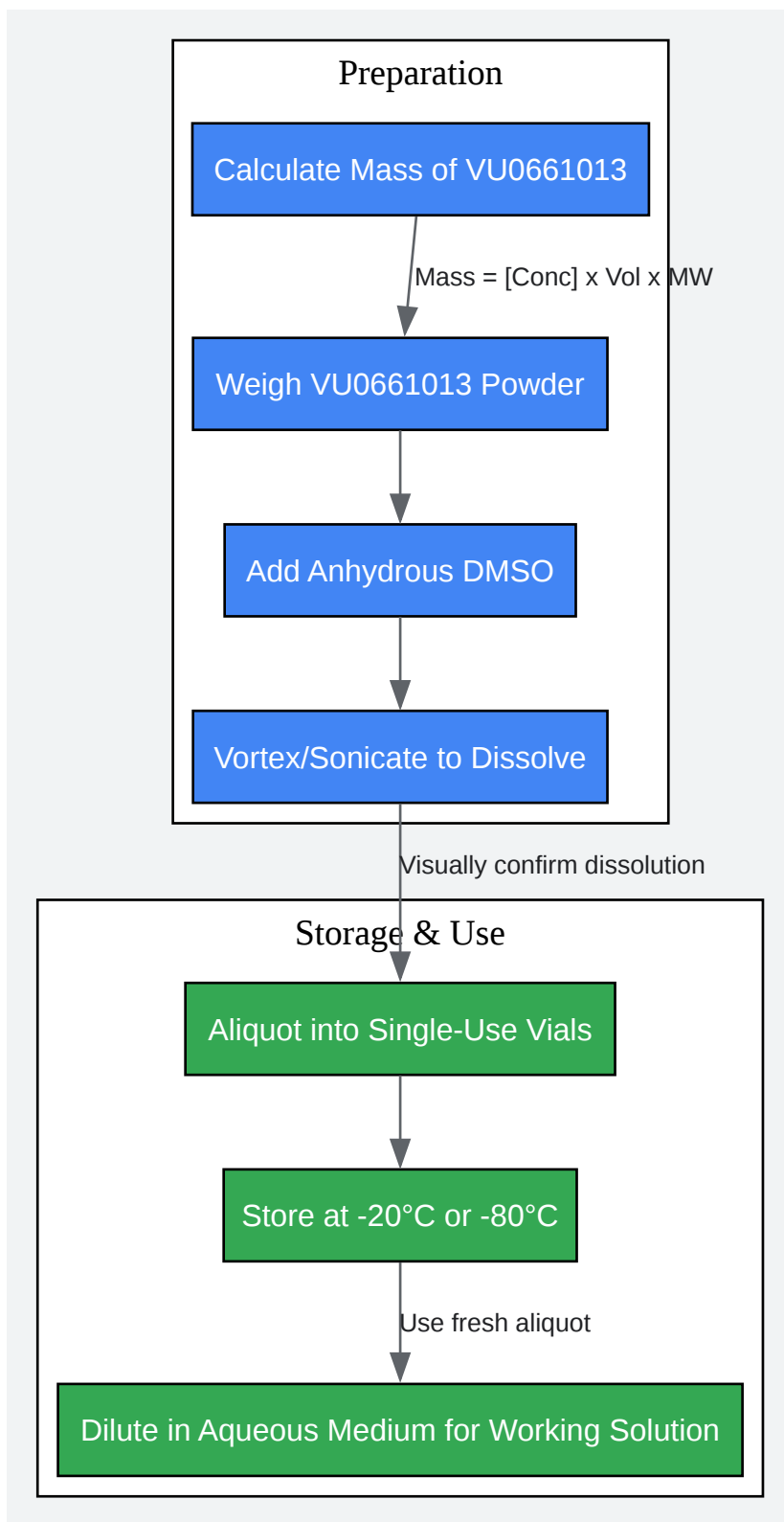
Working Solution Preparation:

When preparing working solutions for cell-based assays, it is crucial to minimize the final DMSO concentration, as it can be toxic to cells. The final DMSO concentration should ideally be $\leq 0.1\%$ and not exceed 0.5% . [3]

- Dilution: To avoid precipitation of **VU0661013**, which is poorly soluble in aqueous solutions, it is best practice to perform serial dilutions. [3] The DMSO stock solution should be diluted into a larger volume of the aqueous medium (e.g., cell culture media, PBS).

Mandatory Visualization

Experimental Workflow Diagram



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Caption: Workflow for preparing **VU0661013** stock solution in DMSO.

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